

# Spectrophotometric Determination of Bromine Compounds: Application Notes and Protocols

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## Compound of Interest

Compound Name: Bromine oxide

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This document provides detailed application notes and protocols for the spectrophotometric determination of various bromine-containing compounds. The following methods have been selected for their reliability, sensitivity, and applicability in research and quality control settings.

## Application Note 1: Determination of Bromate in Drinking Water using Fuchsin

This method is a simple and sensitive spectrophotometric procedure for the determination of trace levels of bromate in drinking water. It is based on the reaction of bromate with reduced fuchsin to form a colored product that can be quantified using a spectrophotometer.<sup>[1][2][3][4]</sup>

### Principle

In an acidic medium (pH 3.4), bromate is reduced by metabisulfite to form bromine. This bromine then reacts with colorless, reduced fuchsin to regenerate the quinoid structure of fuchsin, resulting in a red-colored product with a maximum absorbance at 530 nm.<sup>[1][2]</sup> The intensity of the color is directly proportional to the concentration of bromate in the sample.

Cationic interferences from heavy metals are removed by passing the sample through a strong cationic resin.[1][2]

## Quantitative Data Summary

Parameter	Value	Reference
Wavelength of Max. Absorbance ( $\lambda_{max}$ )	530 nm	[1][2]
Linear Range	Up to 20 $\mu\text{g/L}$	[2]
Detection Limit	1 $\mu\text{g/L}$ (with a 40 mm path length cell)	[1][2]
Precision (RSD)	6% at 5 $\mu\text{g/L}$ level (n=10)	[2]
Color Stability	At least 30 minutes after 26 minutes of development	[2]

## Experimental Protocol

### 1. Reagent Preparation:

- Citrate Buffer (pH 3.4): Prepare by dissolving appropriate amounts of citric acid and sodium citrate in deionized water. Adjust the pH to 3.4.
- Fuchsin Reagent: Prepare a solution of fuchsin and decolorize it with an excess of sodium metabisulfite in a hydrochloric acid medium.
- Cation Exchange Resin: Use a strong cationic resin (e.g., Dowex 50) and convert it to the  $\text{Na}^+$  form by treating it with a saturated  $\text{NaCl}$  solution.[1]

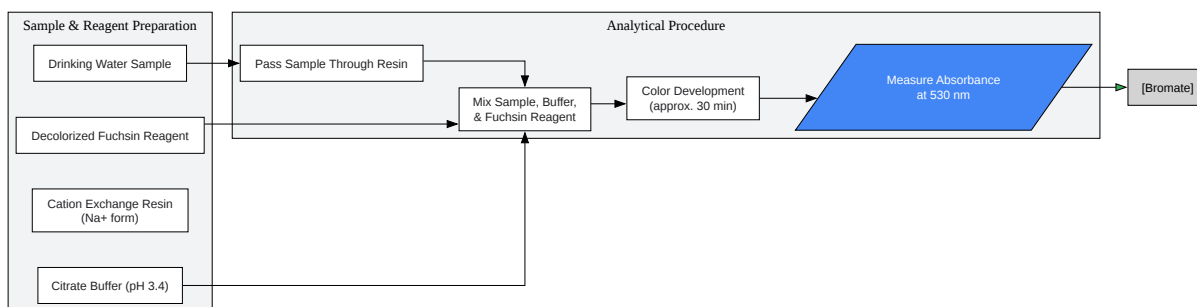
### 2. Sample Preparation:

- Pass the drinking water sample through the prepared strong cationic resin column to remove cationic interferences.[1]

### 3. Measurement Procedure:

- To a 25 mL final volume, add the pre-treated water sample.
- Add 1-2 mL of the citrate buffer solution.[2]
- Add a small volume (e.g., 0.2 mL) of the color-developing fuchsin reagent.[1]
- Mix the solution thoroughly.
- Allow the color to develop for approximately 30 minutes for complete and stable color formation.[1]
- Measure the absorbance of the solution at 530 nm using a spectrophotometer with a 40 mm path length cell, against a reagent blank.

## Experimental Workflow



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Caption: Workflow for the spectrophotometric determination of bromate using fuchsin.

## Application Note 2: Determination of Bromide in Water using Phenol Red

This colorimetric method is suitable for the determination of bromide in various water sources, including drinking, ground, and surface waters.[5]

### Principle

The method is based on the oxidation of bromide to bromine by chloramine-T. The liberated bromine then reacts with phenol red indicator in a buffered solution (pH 4.5-4.7) to produce a brominated compound (bromphenol blue) that exhibits a color change from reddish to violet, depending on the bromide concentration.[5][6] The absorbance of the resulting solution is measured at 590 nm.[5][6]

### Quantitative Data Summary

Parameter	Value	Reference
Wavelength of Max. Absorbance ( $\lambda_{max}$ )	590 nm	[5][6]
pH for Reaction	4.5 - 4.7	[5][6]
Correlation Coefficient ( $R^2$ )	0.9992	[6]

### Experimental Protocol

#### 1. Reagent Preparation:

- Acetate Buffer Solution (pH 4.6-4.7): Dissolve 90 g NaCl and 68 g sodium acetate trihydrate in deionized water. Add 30 mL of glacial acetic acid and make up to 1 L. The pH should be between 4.6 and 4.7.[6]
- Phenol Red Indicator Solution: Dissolve 21 mg of phenolsulfonephthalein sodium salt in 100 mL of deionized water.[6]
- Chloramine-T Solution: Dissolve 500 mg of chloramine-T in 100 mL of deionized water.[6]
- Sodium Thiosulfate Solution: Prepare a solution for dechlorination.

- Stock Bromide Solution (500 µg/mL): Dissolve 744.6 mg of anhydrous KBr in 1000 mL of deionized water.[6]
- Standard Bromide Solution (5.00 µg/mL): Dilute 10.00 mL of the stock bromide solution to 1000 mL with deionized water.[6]

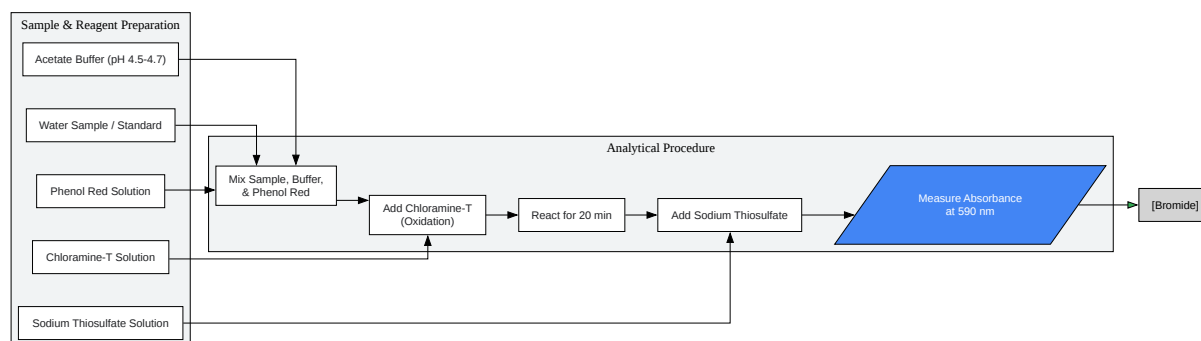
## 2. Calibration Standards:

- Prepare a series of standards (e.g., 0, 0.20, 0.40, 0.60, 0.80, and 1.00 mg/L of Br<sup>-</sup>) by diluting the standard bromide solution.[5]

## 3. Measurement Procedure:

- Take a specific volume of the sample or standard.
- Add the acetate buffer solution.
- Add the phenol red indicator solution.
- Add the chloramine-T solution and mix.
- After exactly 20 minutes, add the sodium thiosulfate solution to dechlorinate.[6]
- Measure the absorbance at 590 nm against a blank.

## Experimental Workflow



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Caption: Workflow for the spectrophotometric determination of bromide using phenol red.

## Application Note 3: Indirect Determination of Brominating Drugs using a Bromate-Bromide Mixture and Methyl Orange

This method is applicable for the quantification of pharmaceutical compounds that can be brominated.

### Principle

The method involves the reaction of a drug with a known excess of a bromate-bromide mixture in an acidic medium, which generates a specific amount of bromine in situ. After the bromination of the drug is complete, the unreacted bromine is determined by adding a fixed amount of methyl orange. The excess bromine bleaches the methyl orange, and the decrease in absorbance of the methyl orange at 508 nm is measured.[7] The amount of reacted bromine corresponds to the concentration of the drug.

## Quantitative Data Summary

Parameter	Value	Reference
Wavelength of Max. Absorbance ( $\lambda_{max}$ )	508 nm	[7]
Linearity Range (Gemifloxacin)	5-35 $\mu\text{g/mL}$	[7]
Linearity Range (Moxifloxacin)	1.5-10.5 $\mu\text{g/mL}$	[7]
Linearity Range (Tramadol)	3-30 $\mu\text{g/mL}$	[7]
Linearity Range (Trimetazidine)	2.5-10 $\mu\text{g/mL}$	[7]

## Experimental Protocol

### 1. Reagent Preparation:

- Bromate-Bromide Mixture: Dissolve 100 mg of  $\text{KBrO}_3$  and 1 g of  $\text{KBr}$  in deionized water and dilute to 1 liter.[7]
- Hydrochloric Acid: Use an appropriate concentration to ensure an acidic medium.
- Methyl Orange Solution: Prepare a stock solution of methyl orange (e.g., 50  $\mu\text{g/mL}$ ).[7]
- Drug Standard Solutions: Prepare stock and working standard solutions of the drug to be analyzed.

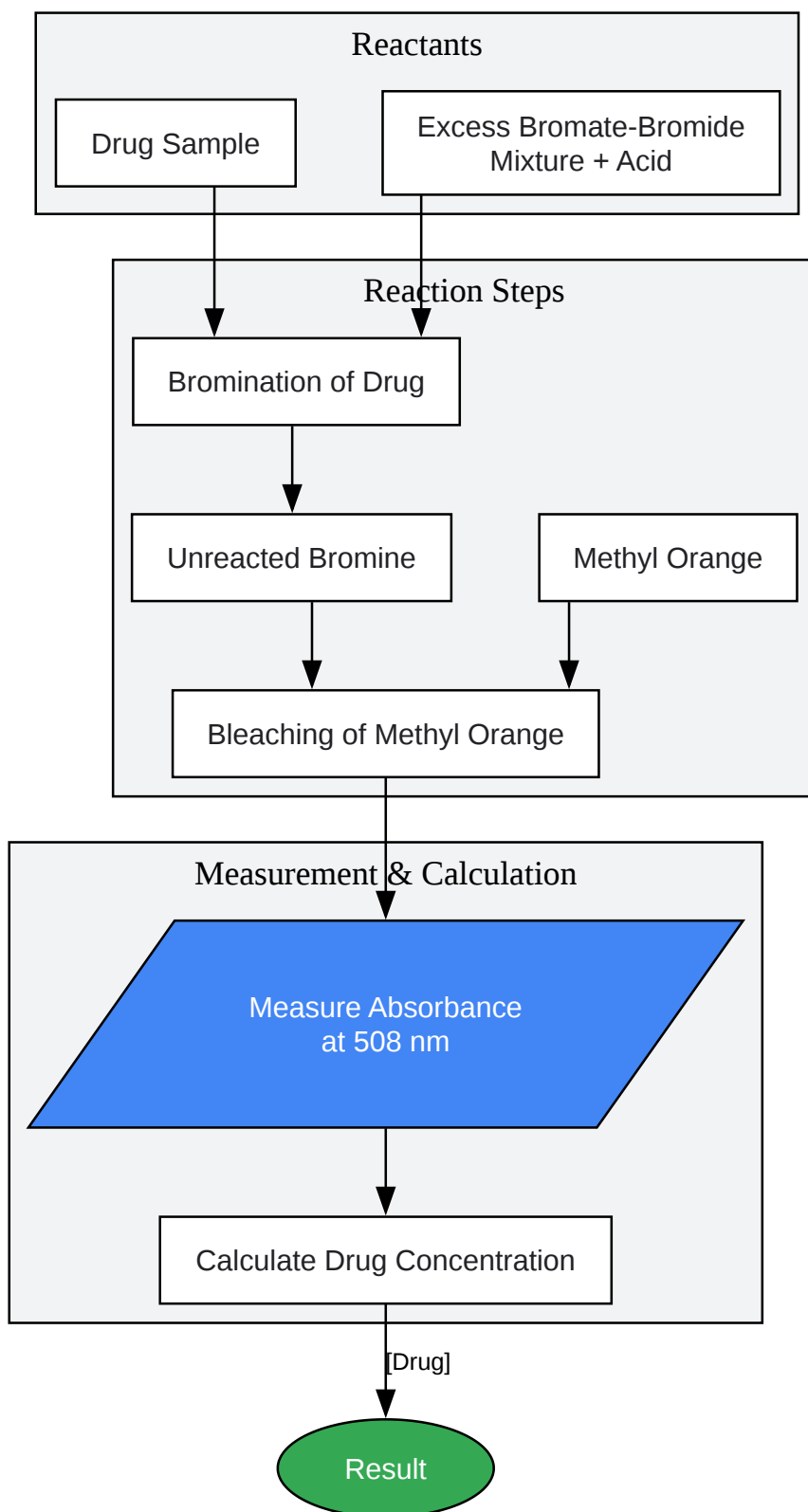
### 2. Sample Preparation:

- For pharmaceutical tablets, weigh and finely powder a number of tablets. An accurately weighed portion of the powder is dissolved in a suitable solvent, filtered, and diluted to the required concentration.

### 3. Measurement Procedure:

- To a series of flasks, add varying concentrations of the drug solution.
- Add a fixed and known excess amount of the bromate-bromide mixture to each flask.
- Add hydrochloric acid to initiate the generation of bromine and the bromination reaction.
- Allow the reaction to proceed for a predetermined amount of time.
- Add a fixed amount of the methyl orange solution to each flask.
- Dilute to a final volume with deionized water.
- Measure the absorbance of the solutions at 508 nm against a reagent blank.

## Logical Relationship Diagram



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Caption: Logical relationship for the indirect spectrophotometric determination of drugs.

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